

Application Notes: Farnesyl Pyrophosphate Ammonium Salt for In Vitro Prenylation Assays

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Compound of Interest

Compound Name: *Farnesyl pyrophosphate ammonium*

Cat. No.: *B15619873*

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Audience: Researchers, scientists, and drug development professionals.

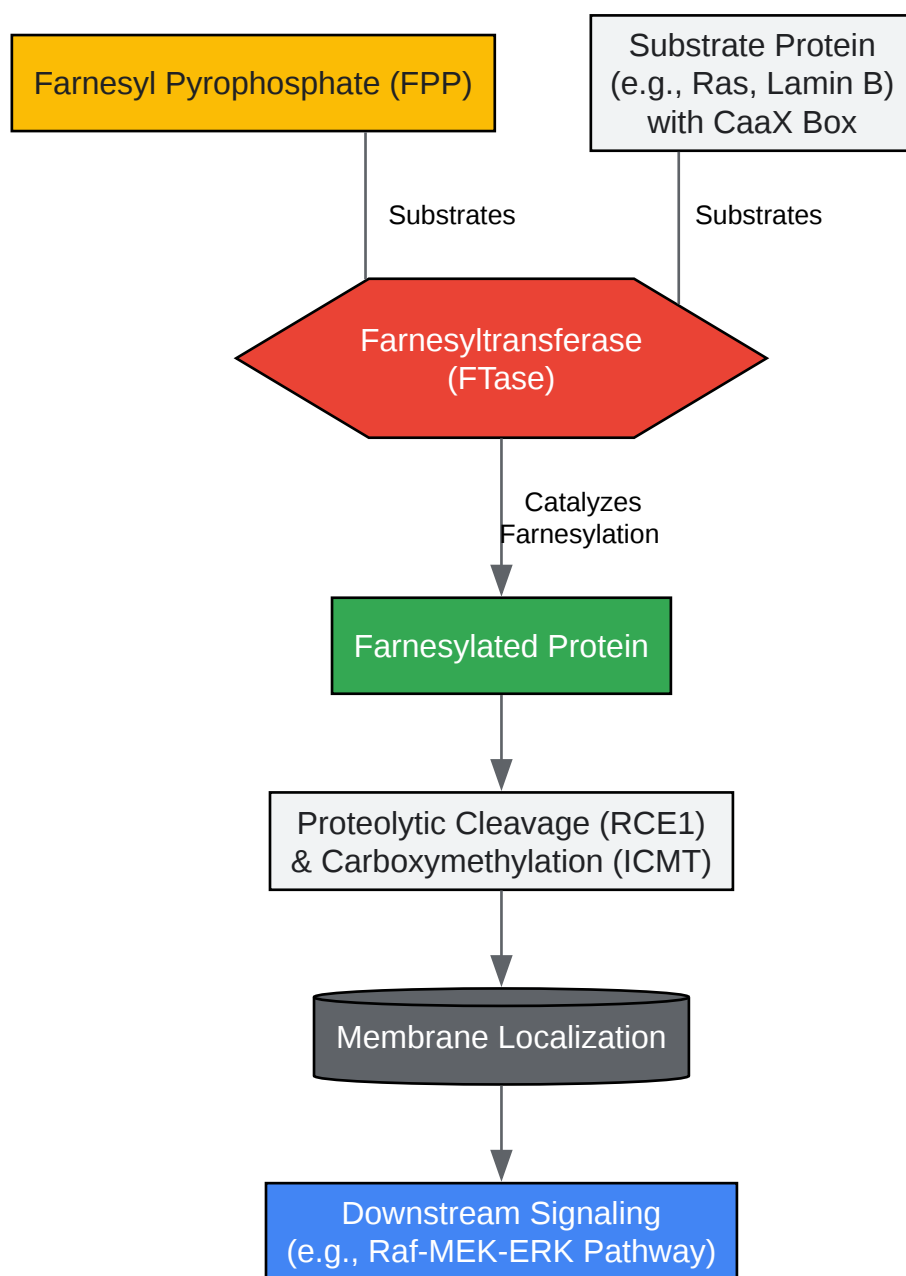
Introduction

Protein prenylation is a critical post-translational modification that involves the covalent attachment of isoprenoid lipids, such as a 15-carbon farnesyl group or a 20-carbon geranylgeranyl group, to cysteine residues within target proteins.[1][2][3] This process is catalyzed by a family of enzymes known as prenyltransferases.[4][5] Farnesyltransferase (FTase) specifically attaches a farnesyl group from the donor molecule, farnesyl pyrophosphate (FPP), to proteins containing a C-terminal "CaaX" motif.[1][6] Farnesylation is essential for the proper membrane localization and function of numerous signaling proteins, including members of the Ras superfamily of small GTPases.[2][4][7]

Oncogenic mutations in Ras are common in human cancers, and its biological activity is dependent on farnesylation for membrane association.[5][8] This has made FTase a significant target for anti-cancer drug development.[4][8][9] Farnesyl pyrophosphate (FPP) ammonium salt is a crucial substrate used in in vitro prenylation assays to study FTase activity, characterize enzyme kinetics, and screen for farnesyltransferase inhibitors (FTIs).[10] These assays are fundamental tools for discovering and developing novel therapeutics targeting protein prenylation pathways.[9][11]

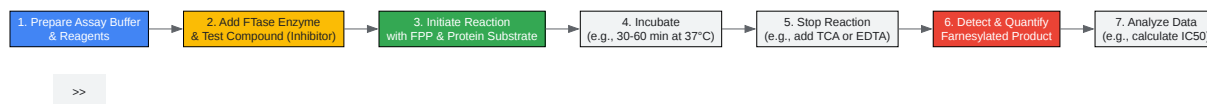
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the protein farnesylation pathway and a typical workflow for an in vitro assay.



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Caption: Protein Farnesylation Pathway.



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